

Optimizing concentration of N-[(4-Aminophenyl)methyl]adenosine for functional response.

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Compound of Interest

Compound Name: N-[(4-Aminophenyl)methyl]adenosine
Cat. No.: B1223172

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Technical Support Center: Functional Optimization of N-[(4-Aminophenyl)methyl]adenosine

-(4-aminobenzyl)adenosine (4-ABzA).

Executive Summary: The Molecule at a Glance

Compound: N-[(4-Aminophenyl)methyl]adenosine Common Synonyms:

-(4-aminobenzyl)adenosine; 4-ABzA; ABA. Primary Mechanism: Adenosine Receptor Agonist (GPCR). Receptor Profile: Non-selective agonist with moderate affinity for

and

receptors; lower affinity for

[1] Key Application: Functional characterization of adenosine signaling (

pathways), precursor for radiolabeling (

I-ABA), and amine-reactive ligand coupling.

Critical Distinction: Do not confuse this compound with AB-MECA (

-(4-aminobenzyl)-5'-N-methylcarboxamidoadenosine). While structurally similar, AB-MECA contains a 5'-uronamide modification that confers significantly higher potency and selectivity for the

receptor. If your experiment requires strict

selectivity, verify your structure.

Module 1: Reconstitution & Storage

Q: I am observing precipitation when diluting my DMSO stock into aqueous buffer. How do I prevent this?

A: This is a common issue due to the hydrophobic nature of the benzyl moiety.

- **Primary Stock:** Dissolve the solid powder in high-grade DMSO (anhydrous) to a concentration of 10 mM to 50 mM. Vortex and sonicate if necessary.
- **Intermediate Dilution:** Do not dilute directly from 50 mM to the assay well. Create an intermediate working solution (e.g., 100

M) in buffer containing 0.1% - 1.0% BSA (Bovine Serum Albumin). The albumin acts as a carrier protein, stabilizing the hydrophobic ligand in the aqueous phase.

- **Solvent Tolerance:** Ensure your final assay concentration of DMSO is to avoid non-specific solvent effects on the GPCR or cell membrane.

Q: The compound has turned slightly yellow in storage. Is it still usable?

A: The aniline (aminophenyl) group is susceptible to oxidation.

- **Diagnosis:** Slight yellowing indicates partial oxidation of the amine.
- **Action:** For functional

assays, a slight color shift is often acceptable, but for conjugation chemistry or radiolabeling, purity is critical. Check purity via HPLC.

- Prevention: Store solid and stock solutions at

or

under an inert gas (Argon/Nitrogen) and protect from light.

Module 2: Functional Assay Optimization

Q: What concentration range should I use to determine the

for cAMP inhibition?

A: Since 4-ABzA is a

-coupled agonist (via

), it inhibits forskolin-stimulated cAMP production.

- Starting Range:

.
- Logic: The

for

(rat) is approximately 10 nM, while

is ~145 nM.[2] Functional potency (

) often differs from binding affinity (

) due to receptor reserve.
- Protocol Recommendation: Perform a semi-log dilution series (e.g., 1 nM, 3 nM, 10 nM, 30 nM...).
- Note on Species: Be aware of significant species differences. Rat

receptors generally bind

-substituted adenosines with higher affinity than human

receptors.

Q: My functional signal (cAMP reduction) is weak. Is the compound inactive?

A: Not necessarily. Consider the "Window of Response":

- Forskolin Baseline: If you stimulate with too much Forskolin (e.g.,

), the

signal from the adenosine receptor may be overwhelmed, masking the inhibition. Titrate Forskolin to achieve ~80% of maximal response (

) before adding your agonist.

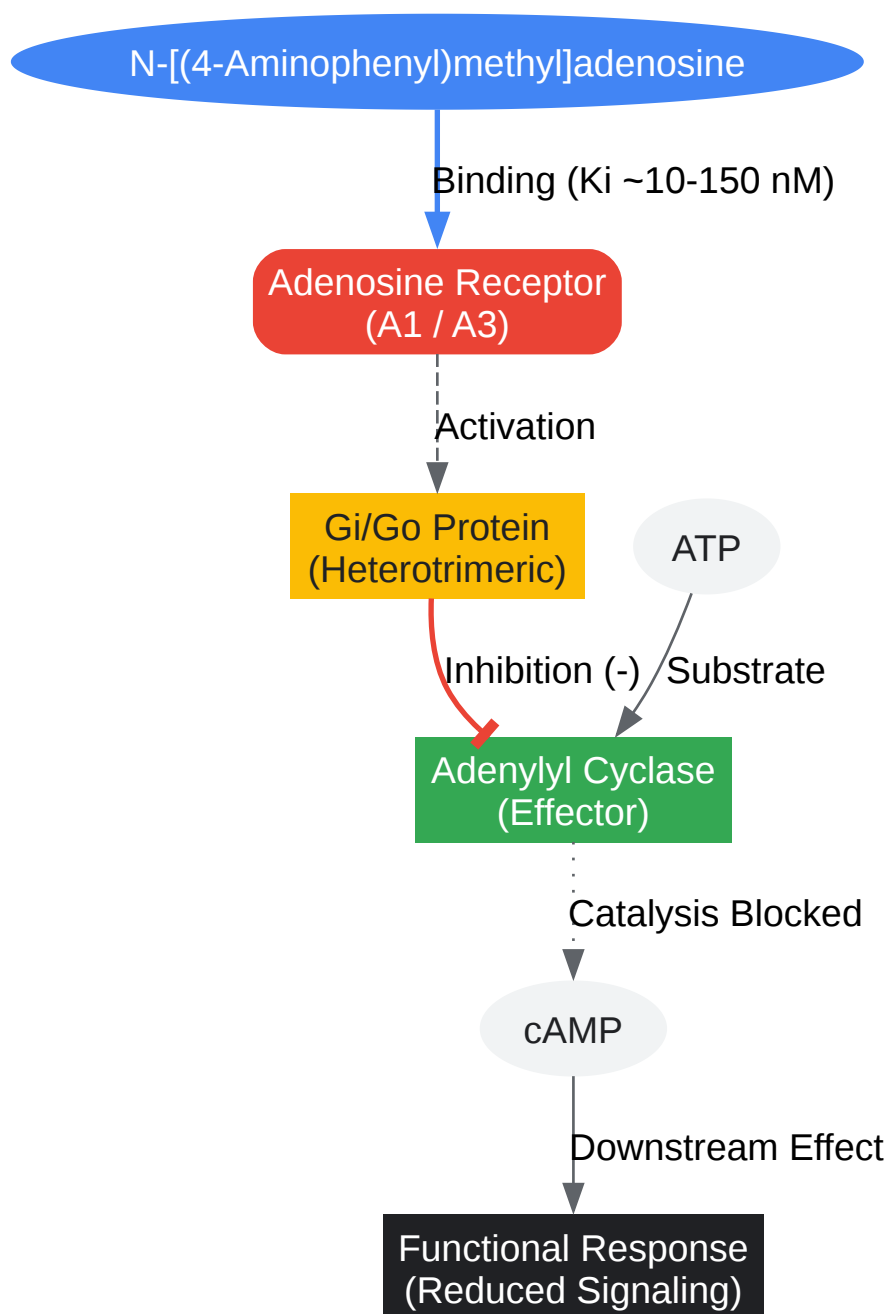
- Receptor Density:

receptors often show low receptor reserve. In native cells with low expression, you may see a "partial agonist" effect. Compare response in a high-expression system (e.g., transfected CHO cells) to validate activity.

Module 3: Data Visualization & Pathways

Figure 1: Adenosine Receptor () Signaling Pathway

Mechanism of Action for N-[(4-Aminophenyl)methyl]adenosine



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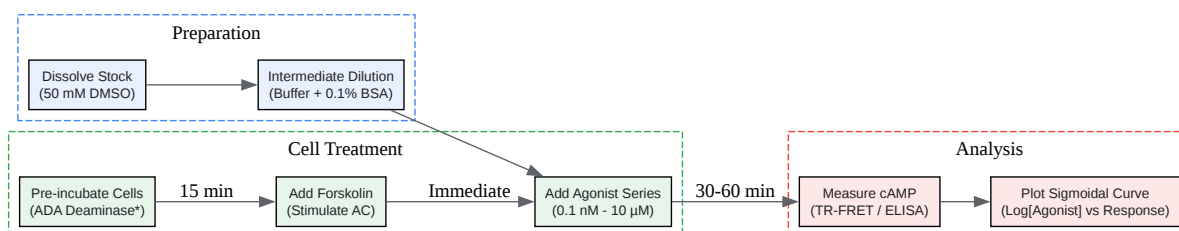
Caption: The ligand binds to the Adenosine Receptor (A1 / A3), activating the Gi/Go Protein (Heterotrimeric), which inhibits Adenylyl Cyclase (Effector), reducing intracellular cAMP and leading to a functional response (Reduced Signaling).

GPCRs, activating

proteins which inhibit Adenylyl Cyclase, reducing intracellular cAMP.[3]

Figure 2: Recommended Dose-Response Workflow

Step-by-step protocol for determining EC50



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Caption: Workflow includes Adenosine Deaminase (ADA) pretreatment to remove endogenous adenosine background.

Module 4: Reference Data

Table 1: Binding Affinity (

) vs. Selectivity Profile Note: Values are approximate and species-dependent (Rat vs. Human).

Receptor Subtype	Affinity ()	Functional Role	Notes
(Rat)	~10 nM	High Affinity	Primary target for this ligand in rodent models.
(Rat)	~145 nM	Moderate Affinity	Significant cross-reactivity at concentrations nM.
(Rat)	~270 nM	Low Affinity	Selectivity window is narrow (~27-fold vs).
		Very Low	Generally considered inactive in relevant ranges.

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